

Comprehensive Safety and Handling Guide for 2,4,6-Tris(dimethylaminomethyl)phenol

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Compound of Interest

Compound Name: 2,4,6-Tris(dimethylaminomethyl)phenol

Cat. No.: B167129

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This guide provides essential safety protocols and logistical information for the proper handling and disposal of **2,4,6-Tris(dimethylaminomethyl)phenol** (CAS No. 90-72-2), a compound commonly used as a curing agent and accelerator in laboratory and synthesis applications.[1][2] Adherence to these procedures is critical to ensure the safety of all laboratory personnel.

Primary Hazards

2,4,6-Tris(dimethylaminomethyl)phenol is a hazardous chemical that poses significant risks upon exposure. It is harmful if swallowed and causes severe skin burns and serious eye damage.[1][2][3] The substance is corrosive and can cause irreversible damage to the skin and eyes.[3] Vapors or mists may also be corrosive to the upper respiratory tract.[4]

Physicochemical Properties

A summary of the key quantitative data for **2,4,6-Tris(dimethylaminomethyl)phenol** is provided below.

Property	Value
Appearance	Amber to red-brown liquid with an amine odor.
Flash Point	149 °C / 300.2 °F (closed cup)
Density	0.971 - 0.973 g/cm ³ at 25 °C
Water Solubility	>850 g/L at 20 °C
Vapor Pressure	<0.01 mm Hg at 21 °C
Autoignition Temperature	382 °C / 719.6 °F

Sources:[3][4][5]

Personal Protective Equipment (PPE)

The following personal protective equipment is mandatory for handling this substance to minimize exposure risk.

Protection Type	Specification
Eye/Face Protection	Chemical safety goggles with side protection conforming to EN166 or OSHA 29 CFR 1910.133. A full face shield is also required.[1][5][6]
Hand Protection	Wear suitable chemical-resistant gloves tested according to EN 374, such as NBR (Nitrile rubber). Check for leak-tightness before use.[1][3]
Skin/Body Protection	Wear appropriate protective clothing to prevent skin exposure. This includes a lab coat and, for larger quantities or spill response, full chemical protective clothing.[1][5]
Respiratory Protection	Use a NIOSH/MSHA or European Standard EN 149 approved respirator if exposure limits are exceeded or if irritation is experienced.[5][7] For spills or fires, a self-contained breathing apparatus is necessary.[1][2]

Operational Plan: Handling and Storage

Engineering Controls and Safe Handling

- Ventilation: Always handle this chemical in a well-ventilated area, preferably within a chemical fume hood.[1][3]
- Avoid Contact: Take all necessary precautions to avoid direct contact with skin, eyes, and clothing. Do not breathe vapors or spray mists.[1][2][5]
- Hygiene Practices: Wash hands thoroughly before breaks and immediately after handling the chemical.[1][3] Do not eat, drink, or smoke in areas where the chemical is used.[2][5]
- Container Handling: Handle and open containers with care to prevent spills.[3] Keep containers tightly closed when not in use.[1][5]

Storage Requirements

- Container: Store in the original, tightly closed container in a dry, cool, and well-ventilated area.[\[1\]](#)[\[8\]](#)
- Incompatible Materials: Store away from incompatible substances such as strong acids and oxidizing agents.[\[7\]](#)[\[8\]](#)
- Security: Protect containers from physical damage and check regularly for leaks.[\[8\]](#) For added security, it is recommended to store this chemical in a locked cabinet.[\[8\]](#)

Emergency and Disposal Plan

First-Aid Measures

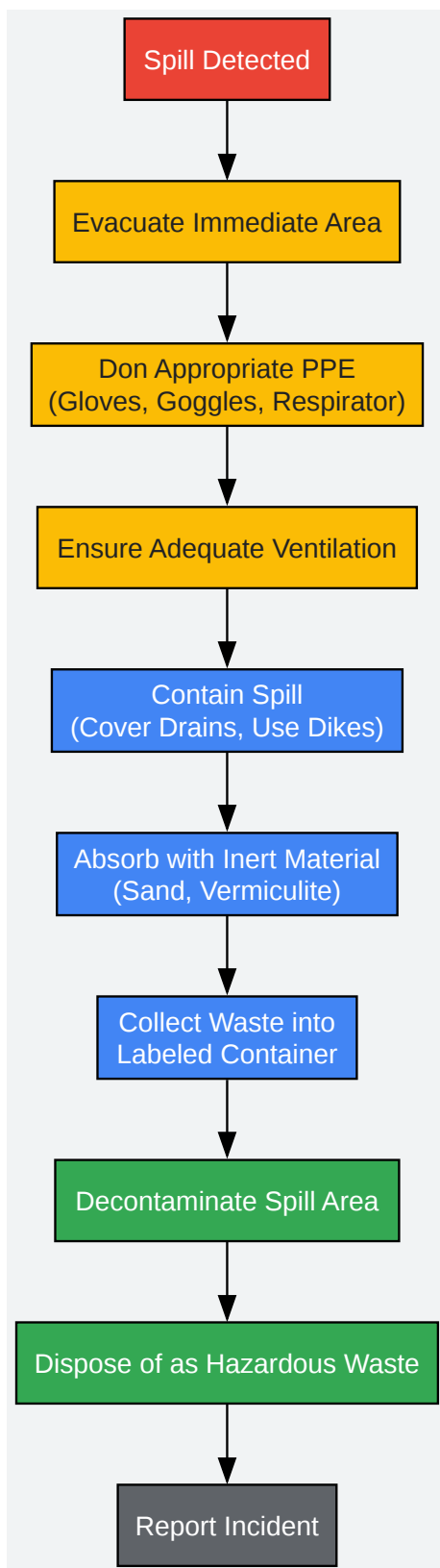
Immediate medical attention is required for all exposure incidents.

- Eye Contact: Immediately flush the eyes with plenty of flowing water for at least 15 minutes, holding the eyelids apart.[\[1\]](#)[\[5\]](#) Remove contact lenses if present and easy to do.[\[3\]](#) Seek immediate consultation with an ophthalmologist.[\[1\]](#)[\[2\]](#)
- Skin Contact: Take off immediately all contaminated clothing.[\[3\]](#) Immediately wash the affected skin with plenty of water for at least 15 minutes.[\[5\]](#) Immediate medical treatment is required as untreated corrosive injuries are difficult to heal.[\[1\]](#)
- Ingestion: Rinse the mouth immediately with water.[\[1\]](#)[\[3\]](#) Have the victim drink water (two glasses at most).[\[2\]](#) Do NOT induce vomiting due to the risk of perforation of the esophagus and stomach.[\[1\]](#)[\[2\]](#) Call a physician or poison control center immediately.[\[2\]](#)[\[3\]](#)
- Inhalation: Remove the person to fresh air and keep them comfortable for breathing.[\[5\]](#)[\[8\]](#) If symptoms occur or in case of doubt, seek medical advice.[\[3\]](#)

Spill Response Protocol

- Evacuate: Evacuate personnel from the immediate spill area.[\[7\]](#)
- Ventilate: Ensure the area is well-ventilated.[\[1\]](#)

- Containment: Prevent the spill from entering drains or waterways by covering drains or using dikes.[\[2\]](#)[\[3\]](#)[\[6\]](#)
- Absorption: Absorb the spill with an inert, non-combustible material such as sand, earth, diatomaceous earth, or vermiculite.[\[1\]](#)[\[3\]](#)[\[8\]](#)
- Collection: Collect the absorbed material and place it into a suitable, labeled, and closed container for hazardous waste disposal.[\[7\]](#)[\[8\]](#)
- Decontamination: Clean the spill area thoroughly. For hard surfaces, a 5% solution of acetic acid followed by hot water may be used for final decontamination.[\[8\]](#)



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Caption: Emergency spill response workflow for **2,4,6-Tris(dimethylaminomethyl)phenol**.

Disposal Plan

- Waste Characterization: Waste materials from spills or routine use may be classified as hazardous waste and are subject to regulation.[8]
- Containerization: All waste containing this chemical must be placed in suitable, closed, and clearly labeled containers.[5][7]
- Disposal Method: Dispose of the contents and container at an approved waste disposal plant in strict accordance with all federal, state, and local regulations.[5][8] Do not allow the product to be released into the environment.[2][5]

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